

Personal protective equipment for handling 4-(Cyanoacetyl)morpholine

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Compound of Interest

Compound Name: 4-(Cyanoacetyl)morpholine

Cat. No.: B079948

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Essential Safety and Handling Guide for 4-(Cyanoacetyl)morpholine

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **4-(Cyanoacetyl)morpholine**, a powdered organic compound. Following these procedural steps will minimize risk and ensure proper disposal.

Chemical and Physical Properties

Property	Value
Molecular Formula	C7H10N2O2
Molecular Weight	154.17 g/mol [1]
Appearance	Cream to pale brown powder[2]
Melting Point	84.0-91.0°C[2]
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation[3][4]

Immediate Safety Precautions

Hazard Identification: **4-(Cyanoacetyl)morpholine** is classified as a hazardous substance. It is harmful if swallowed and can cause skin, eye, and respiratory irritation.[3][4]

First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth. Do NOT induce vomiting.[3][5]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. [3] Contaminated clothing should be removed and washed before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[3]
- If Inhaled: Remove the person to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]

Operational Plan for Handling

A designated area for handling cyanide-containing compounds should be established.[6] All work with **4-(Cyanoacetyl)morpholine** must be performed within a certified chemical fume hood to prevent inhalation of dust.[7] It is recommended to not work alone when handling this compound.[7]

Personal Protective Equipment (PPE): The minimum required PPE when handling **4-(Cyanoacetyl)morpholine** includes:

- Lab Coat: A standard lab coat should be worn and buttoned to cover as much skin as possible.[8]
- Gloves: Chemical-resistant gloves are mandatory. Double gloving is recommended for enhanced protection.[6][7]
- Eye Protection: Safety glasses are the minimum requirement.[6][7] Where there is a potential for splashing or dust generation, safety goggles and a face shield should be used.[6][7]
- Respiratory Protection: While working in a fume hood should be sufficient for handling small quantities, a respirator with a particle filter may be necessary for larger quantities or in

situations where ventilation is inadequate.[3]

Weighing and Transfer:

- All weighing and transferring of **4-(Cyanoacetyl)morpholine** powder should be conducted within a chemical fume hood to minimize the risk of inhalation.[6]
- Use appropriate tools to handle the powder and avoid creating dust clouds.

Disposal Plan

Waste Collection:

- All waste containing **4-(Cyanoacetyl)morpholine**, including contaminated gloves, paper towels, and empty containers, must be treated as hazardous waste.[6][9]
- Solid and liquid wastes must be stored in separate, dedicated, and clearly labeled hazardous waste containers.[6] Cyanide-containing wastes should be segregated from other waste streams.[9][10]

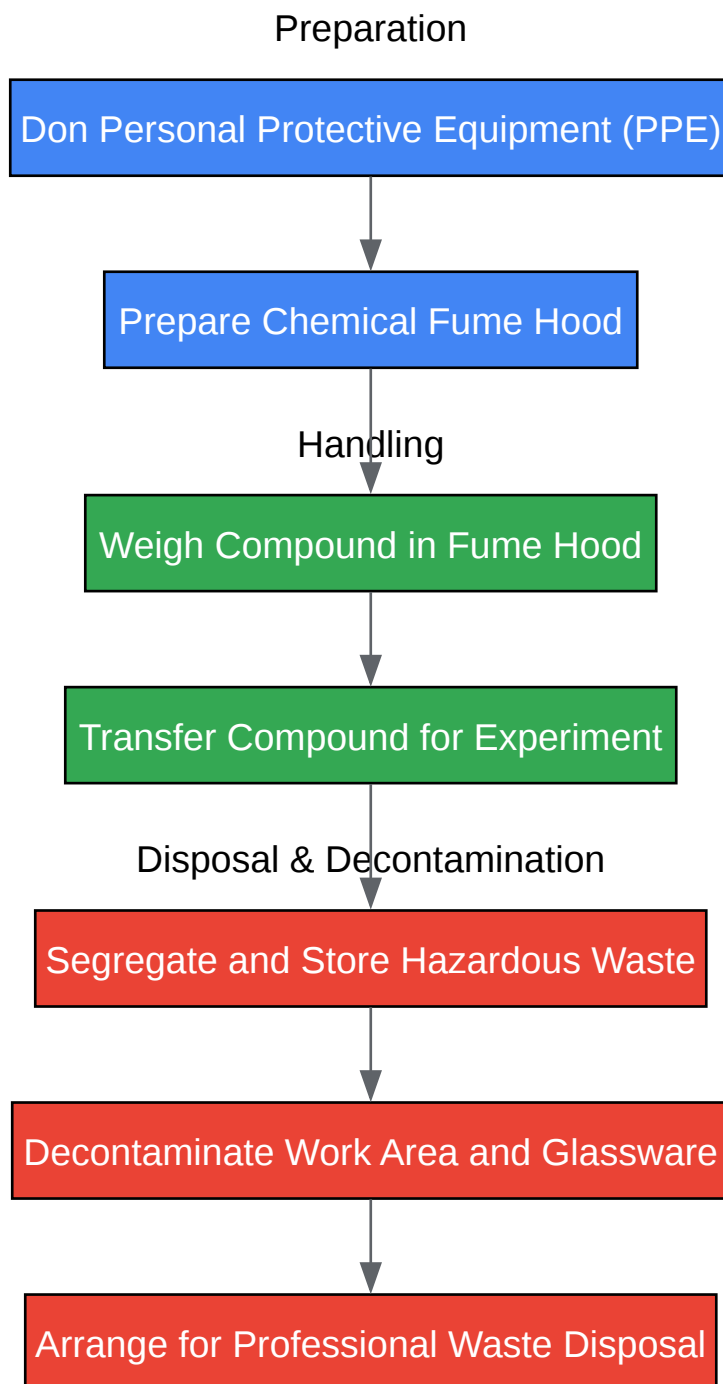
Decontamination:

- To decontaminate surfaces, utensils, and glassware, first use a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution. All cleaning activities should be performed within the fume hood.[6]

Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[3] Contact your institution's Environmental Health & Safety (EH&S) department for specific procedures on waste pickup and disposal.[6][9]

Workflow for Handling **4-(Cyanoacetyl)morpholine**



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Caption: A flowchart outlining the safe handling and disposal of **4-(Cyanoacetyl)morpholine**.

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